

Fluroxypyr: A Comprehensive Technical Guide on its Chemical Properties, Structure, and Analysis

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Compound of Interest

Compound Name: *Fluroxypyr*

Cat. No.: *B1673483*

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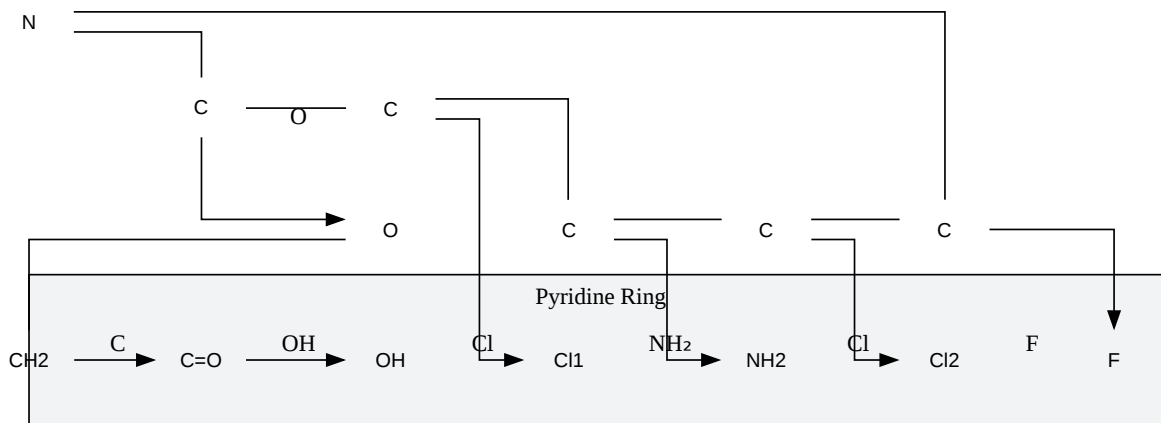
For Researchers, Scientists, and Drug Development Professionals

Introduction

Fluroxypyr is a selective, systemic, post-emergence herbicide predominantly used for the control of broadleaf weeds in various agricultural and non-crop settings.[1][2] Belonging to the pyridine carboxylic acid class of herbicides, it functions as a synthetic auxin, mimicking the plant growth hormone indole-3-acetic acid (IAA). This guide provides an in-depth overview of the chemical properties, structure, mechanism of action, and analytical methodologies for **Fluroxypyr**, tailored for a technical audience.

Chemical Structure and Properties

Fluroxypyr, with the chemical name [(4-amino-3,5-dichloro-6-fluoro-2-pyridinyl)oxy]acetic acid, is a white crystalline solid.[3] Its structure is characterized by a substituted pyridine ring linked to an acetic acid moiety through an ether bond.



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Caption: Chemical structure of **Fluroxypyr**.

Physicochemical Properties of Fluroxypyr

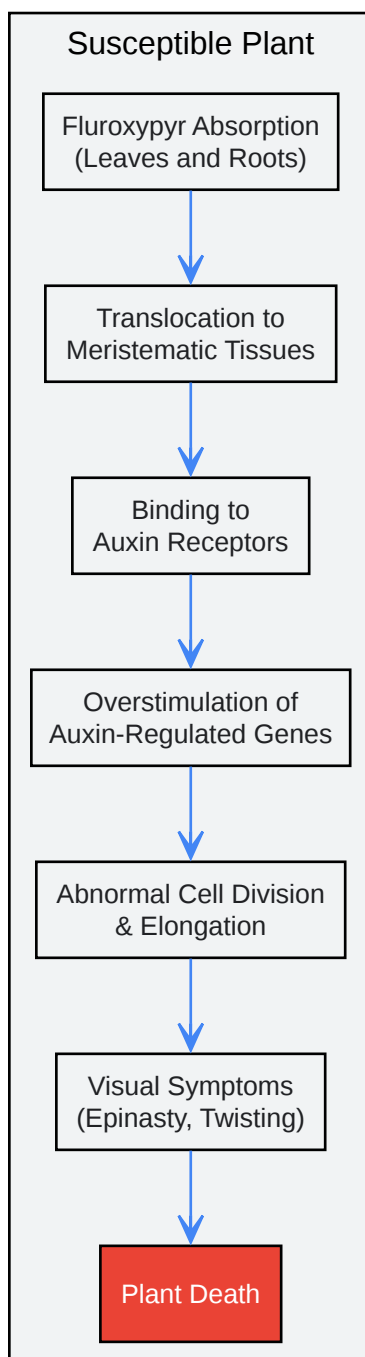
A summary of the key physicochemical properties of **Fluroxypyr** is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₇ H ₅ Cl ₂ FN ₂ O ₃	[3]
Molecular Weight	255.03 g/mol	[4]
Appearance	White crystalline solid	
Melting Point	232-233 °C	
Water Solubility	91 mg/L (at 20 °C)	
pKa	2.94	
LogP (Octanol-Water Partition Coefficient)	0.044	PubChem CID: 50465
Vapor Pressure	3.75 x 10 ⁻⁷ mm Hg (at 25 °C)	PubChem CID: 50465

Mechanism of Action

Fluroxypyr is a synthetic auxin herbicide. Its mode of action involves mimicking the natural plant hormone auxin, leading to uncontrolled and disorganized plant growth. This ultimately results in the death of susceptible broadleaf weeds. The key steps in its mechanism of action are:

- **Absorption and Translocation:** **Fluroxypyr** is absorbed through the leaves and roots of the plant and is then translocated to the meristematic tissues (growing points).
- **Binding to Auxin Receptors:** In the plant cells, **Fluroxypyr** binds to auxin-binding proteins (receptors), initiating a hormonal response.
- **Disruption of Growth Processes:** This binding leads to an overstimulation of auxin-regulated genes, causing abnormal cell division and elongation, epinasty (downward bending of leaves), and stem twisting.
- **Plant Death:** The uncontrolled growth exhausts the plant's resources and disrupts vital physiological processes, leading to the eventual death of the weed.



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Caption: Signaling pathway of **Fluroxypyr**'s herbicidal action.

Experimental Protocols

This section details the methodologies for key experiments related to the analysis and characterization of **Fluroxypyr**.

Determination of Octanol-Water Partition Coefficient (LogP)

The octanol-water partition coefficient (LogP) is a measure of a chemical's lipophilicity and is a critical parameter in assessing its environmental fate and biological activity. The OECD Guideline 107 (Shake Flask Method) provides a standardized protocol for its determination.

Principle: A solution of the test substance in either n-octanol or water is shaken with the other immiscible solvent until equilibrium is reached. The concentration of the substance in each phase is then determined.

Methodology:

- **Preparation of Solvents:** n-Octanol and water are pre-saturated with each other by shaking a mixture of the two and allowing them to separate.
- **Test Solution Preparation:** A stock solution of **Fluroxypyr** is prepared in the pre-saturated solvent in which it is more soluble. The concentration should be low enough to not exceed the linear range of the analytical method.
- **Partitioning:** A known volume of the test solution and the other pre-saturated solvent are combined in a suitable vessel. The mixture is then agitated at a constant temperature until equilibrium is achieved.
- **Phase Separation:** The two phases are separated, typically by centrifugation.
- **Analysis:** The concentration of **Fluroxypyr** in each phase is determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
- **Calculation:** The partition coefficient (P) is calculated as the ratio of the concentration of **Fluroxypyr** in the n-octanol phase to its concentration in the water phase. LogP is the base-10 logarithm of P.

Determination of Acid Dissociation Constant (pKa)

The acid dissociation constant (pKa) is a measure of the strength of an acid in solution. For **Fluroxypyr**, which has a carboxylic acid group, the pKa is important for understanding its behavior in different pH environments. Potentiometric titration is a common method for pKa determination.

Principle: A solution of the substance is titrated with a standard solution of a strong base (or acid), and the pH of the solution is measured as a function of the volume of titrant added. The pKa is the pH at which the substance is half-ionized.

Methodology:

- **Apparatus:** A calibrated pH meter with a glass electrode and a burette are required.
- **Sample Preparation:** A known concentration of **Fluroxypyr** is dissolved in a suitable solvent, often a mixture of water and an organic co-solvent like methanol or acetonitrile to ensure solubility. The ionic strength of the solution is typically kept constant using an inert salt (e.g., KCl).
- **Titration:** The solution is titrated with a standardized solution of a strong base (e.g., NaOH) of known concentration. The pH of the solution is recorded after each addition of the titrant.
- **Data Analysis:** A titration curve is constructed by plotting the pH versus the volume of titrant added. The equivalence point is determined from the inflection point of the curve. The pKa is then calculated from the pH at the half-equivalence point.

Analytical Methods for Fluroxypyr Determination

Various analytical methods are employed for the quantification of **Fluroxypyr** in different matrices such as soil, water, and plant tissues. High-Performance Liquid Chromatography (HPLC) and Gas Chromatography (GC) are the most common techniques.

High-Performance Liquid Chromatography (HPLC)

HPLC is a widely used technique for the analysis of **Fluroxypyr** due to its sensitivity and versatility.

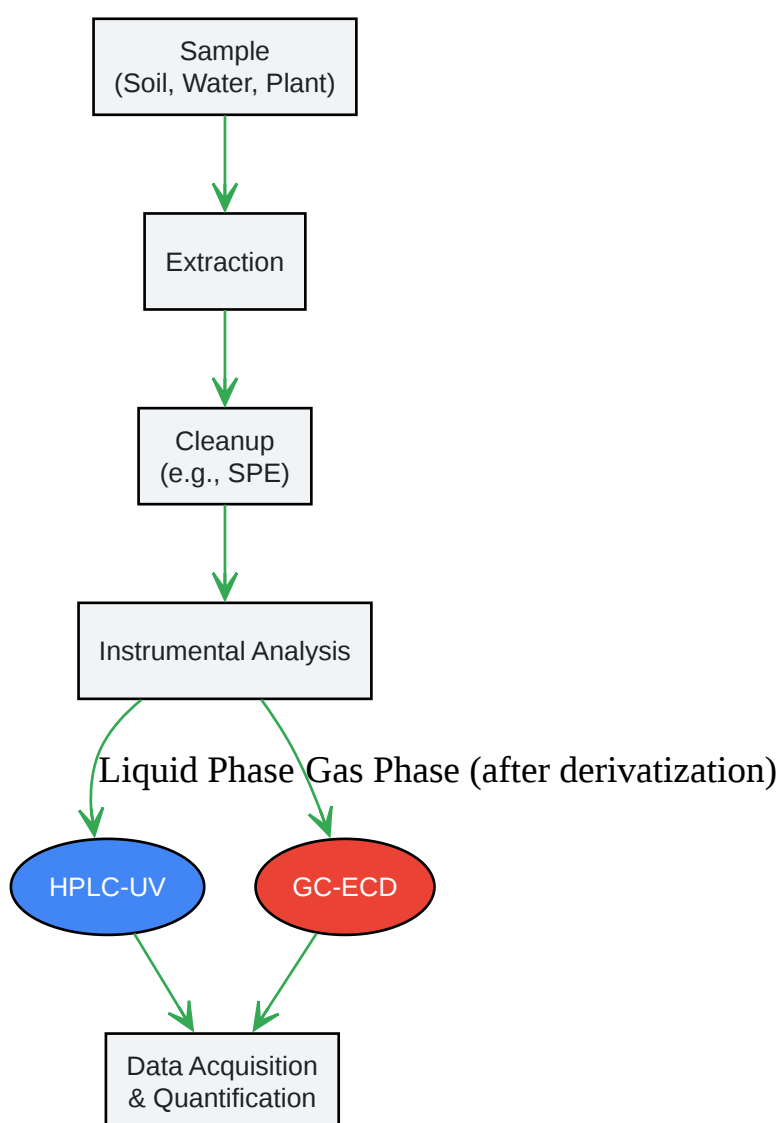
- Sample Preparation:
 - Soil: Extraction with an alkaline solution (e.g., 0.05 M NaOH in methanol) followed by liquid-liquid partitioning and cleanup using solid-phase extraction (SPE).
 - Water: Direct injection or pre-concentration using SPE.
 - Plant Tissue: Extraction with a suitable solvent (e.g., acetone or methanol), followed by cleanup steps to remove interfering substances.
- HPLC Conditions (Example):
 - Column: C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 µm).
 - Mobile Phase: A mixture of acetonitrile and water (with an acid modifier like acetic acid) is commonly used in a gradient or isocratic elution mode.
 - Detector: UV detector set at a wavelength where **Fluroxypyr** shows maximum absorbance (e.g., 235 nm or 254 nm).
 - Flow Rate: Typically around 1.0 mL/min.

Gas Chromatography (GC)

GC is another powerful technique for **Fluroxypyr** analysis, often requiring derivatization to increase its volatility.

- Sample Preparation and Derivatization:
 - Extraction from the matrix is similar to that for HPLC.
 - The carboxylic acid group of **Fluroxypyr** is typically esterified (e.g., with diazomethane or by reaction with an alcohol in the presence of an acid catalyst) to form a more volatile derivative.
- GC Conditions (Example):

- Column: A capillary column with a non-polar or medium-polarity stationary phase (e.g., SE-30 or DB-5).
- Detector: Electron Capture Detector (ECD) is highly sensitive to the halogenated structure of **Fluroxypyr**.
- Injector and Detector Temperatures: Optimized to ensure efficient volatilization and detection of the analyte.
- Carrier Gas: Typically nitrogen or helium.



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Caption: General workflow for the analysis of **Fluroxypyr**.

Conclusion

This technical guide has provided a detailed overview of the chemical properties, structure, and analytical methodologies for the herbicide **Fluroxypyr**. The information presented, including the structured data tables, detailed experimental protocols, and visual diagrams, is intended to be a valuable resource for researchers, scientists, and professionals in the field of drug development and environmental science. A thorough understanding of these fundamental aspects of **Fluroxypyr** is crucial for its effective and safe use, as well as for the development of new and improved herbicidal technologies.

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